

Solubility Profile of 4-Chloro-2-methylphenol: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-Chloro-2-methylphenol

Cat. No.: B052076

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the solubility of **4-Chloro-2-methylphenol** in various organic solvents. This document is intended for researchers, scientists, and professionals in drug development who require detailed information on the physicochemical properties of this compound.

Introduction to 4-Chloro-2-methylphenol

4-Chloro-2-methylphenol, also known as p-chloro-o-cresol, is a halogenated phenolic compound.^{[1][2]} It exists as a white to off-white crystalline solid with a characteristic phenolic odor.^[1] This compound serves as a crucial intermediate in the synthesis of various chemicals, including herbicides like MCPA and MCPB, and is also utilized as a disinfectant and preservative.^[2] Understanding its solubility in different organic solvents is critical for its application in synthesis, formulation, and various industrial processes.

Solubility Data

The solubility of a compound is a fundamental physical property that dictates its behavior in various chemical and biological systems. While extensive quantitative data for the solubility of **4-Chloro-2-methylphenol** in a wide range of organic solvents at various temperatures is not readily available in publicly accessible literature, this guide summarizes the existing qualitative and semi-quantitative information.

It is generally reported that **4-Chloro-2-methylphenol** has limited solubility in water and is more soluble in common organic solvents.[\[1\]](#)

Table 1: Solubility of **4-Chloro-2-methylphenol** in Various Solvents

Solvent	Formula	Type	Solubility	Temperature (°C)	Notes
Water	H ₂ O	Polar Protic	<0.1 g/100 mL [1] [2]	15	Insoluble
Water	H ₂ O	Polar Protic	7.6 g/L	25	Slightly soluble
Ethanol	C ₂ H ₅ OH	Polar Protic	Soluble [1]	Not Specified	Readily soluble
Acetone	C ₃ H ₆ O	Polar Aprotic	Soluble [1]	Not Specified	Readily soluble
Diethyl Ether	(C ₂ H ₅) ₂ O	Polar Aprotic	Soluble [1]	Not Specified	e.g., Toluene, Benzene
Petroleum Ether	-	Nonpolar	Moderately Soluble	Not Specified	
Aromatic Solvents	-	Nonpolar	Readily Soluble	Not Specified	
Caustic Soda Solution	NaOH (aq)	Aqueous Base	Readily Soluble	Not Specified	
Paraffinic Solvents	-	Nonpolar	Moderately Soluble	Not Specified	e.g., Hexane, Heptane

Note: The terms "Readily Soluble," "Soluble," and "Moderately Soluble" are based on qualitative descriptions found in the literature and are not based on standardized quantitative measurements.

Experimental Protocol for Solubility Determination

The following section outlines a detailed methodology for the experimental determination of the solubility of **4-Chloro-2-methylphenol** in an organic solvent. The protocol is based on the widely used isothermal shake-flask method followed by quantitative analysis using High-Performance Liquid Chromatography (HPLC).

Materials and Equipment

- Solute: **4-Chloro-2-methylphenol** (purity > 99%)
- Solvent: Selected organic solvent (HPLC grade)
- Apparatus:
 - Analytical balance (± 0.0001 g)
 - Thermostatic shaker bath
 - Vials with screw caps and PTFE septa
 - Syringes and syringe filters (0.45 μm , PTFE)
 - Volumetric flasks and pipettes
 - High-Performance Liquid Chromatography (HPLC) system with a UV detector
 - C18 HPLC column (e.g., 4.6 mm x 250 mm, 5 μm)

Experimental Procedure

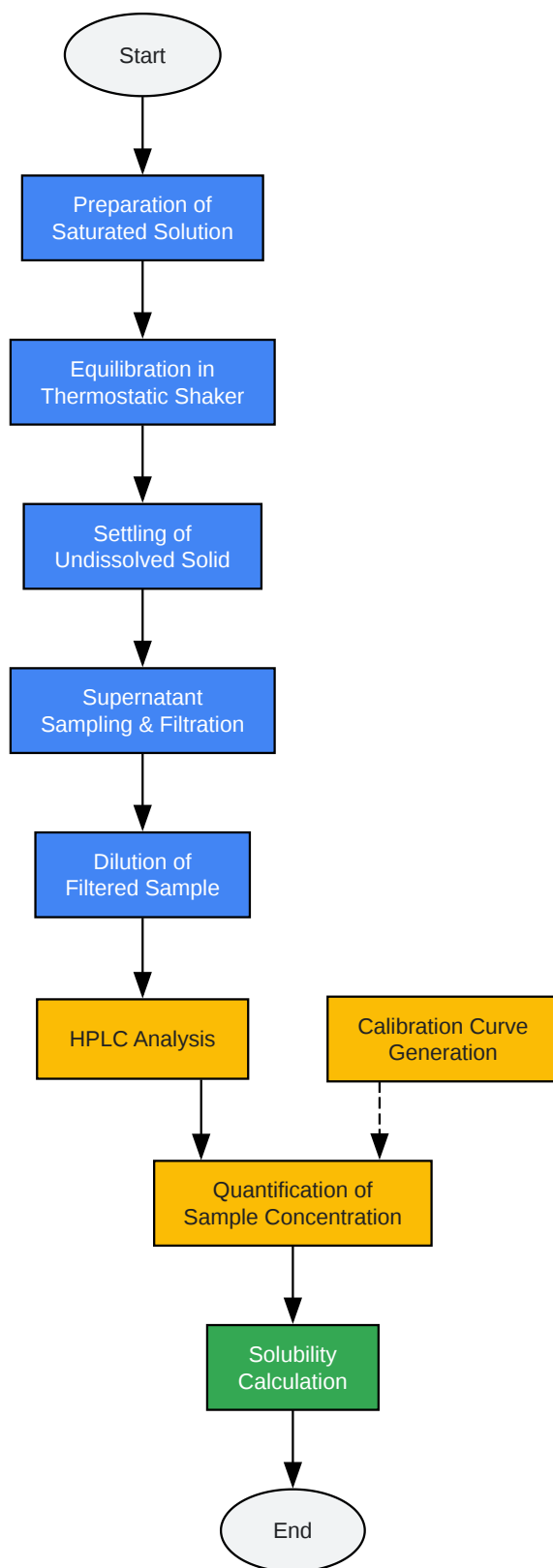
- Preparation of Saturated Solutions:
 - Add an excess amount of **4-Chloro-2-methylphenol** to a series of vials containing a known volume of the selected organic solvent. The presence of undissolved solid is essential to ensure saturation.
 - Securely cap the vials and place them in a thermostatic shaker bath set to the desired temperature.

- Allow the mixtures to equilibrate for a sufficient period (e.g., 24-48 hours) with continuous agitation to ensure equilibrium is reached.
- Sample Collection and Preparation:
 - After equilibration, stop the agitation and allow the vials to stand undisturbed in the thermostatic bath for at least 4 hours to allow the undissolved solid to settle.
 - Carefully withdraw a known volume of the supernatant using a pre-heated or pre-cooled syringe to the experimental temperature to avoid precipitation.
 - Immediately filter the withdrawn sample through a 0.45 μm syringe filter into a pre-weighed volumetric flask.
 - Dilute the filtered sample with the mobile phase of the HPLC to a concentration within the calibrated range of the instrument.
- Quantitative Analysis by HPLC:
 - Prepare a series of standard solutions of **4-Chloro-2-methylphenol** of known concentrations in the mobile phase.
 - Develop a suitable HPLC method for the quantification of **4-Chloro-2-methylphenol**. A typical method would involve a C18 column and a mobile phase of acetonitrile and water at a specific ratio, with UV detection at a wavelength where the analyte has maximum absorbance (e.g., ~280 nm).
 - Inject the standard solutions to generate a calibration curve.
 - Inject the diluted samples and determine their concentrations from the calibration curve.
- Calculation of Solubility:
 - Calculate the concentration of **4-Chloro-2-methylphenol** in the original saturated solution, taking into account the dilution factor.
 - Express the solubility in desired units, such as g/100 mL or mol/L.

Visualizations

Experimental Workflow for Solubility Determination

The following diagram illustrates the key steps in the experimental determination of the solubility of **4-Chloro-2-methylphenol**.



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Caption: Experimental workflow for determining the solubility of **4-Chloro-2-methylphenol**.

Conclusion

This technical guide has summarized the available information on the solubility of **4-Chloro-2-methylphenol** in organic solvents and provided a detailed experimental protocol for its determination. While precise quantitative data remains sparse in the public domain, the provided qualitative information and the detailed methodology offer a solid foundation for researchers and professionals working with this compound. The experimental workflow diagram provides a clear visual representation of the steps involved in accurately measuring its solubility. Further research to quantify the solubility in a broader range of solvents and at various temperatures would be a valuable contribution to the chemical and pharmaceutical sciences.

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References

- 1. Page loading... [guidechem.com]
- 2. nbinnno.com [nbinnno.com]
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